

Technical Support Center: Solubilization Strategies for Eniclobrate

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Compound of Interest

Compound Name: *Eniclobrate*

CAS No.: 60662-18-2

Cat. No.: B10781295

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Executive Summary: The Lipophilicity Challenge

Welcome to the Technical Support Hub. You are likely here because you have observed a common phenomenon with **Eniclobrate**: the formation of a white precipitate immediately upon introducing your concentrated stock solution into aqueous media (PBS, cell culture medium, or assay buffers).

The Science: **Eniclobrate** is a diphenylmethane derivative with a molecular weight of 409.91 g/mol ^{[1][2]} Its structure features a highly lipophilic backbone and a pyridine ring. At physiological pH (7.4), the pyridine nitrogen remains largely unprotonated (pKa ~5.2), rendering the molecule neutral and practically insoluble in water.

This guide provides field-proven protocols to maintain **Eniclobrate** in solution for biological assays, ensuring that your data reflects drug activity, not the artifacts of precipitation.

Troubleshooting Hub: Frequently Asked Questions (FAQs)

Q1: "I dissolved Eniclobrate in DMSO, but it crashes out when I add it to my cell culture media. Why?"

Diagnosis: This is the "Solvent Shock" effect. When a small volume of high-concentration organic stock (e.g., 100% DMSO) hits a large volume of aqueous buffer, the local solubility limit is instantly exceeded before mixing can occur, creating micro-precipitates that may not re-dissolve.

The Fix:

- Increase Mixing Speed: Vortex the media while slowly adding the drug stock.
- Use an Intermediate Dilution: Do not jump from 10 mM (Stock) to 10 μ M (Final) in one step if using pure aqueous media.
- Add a Surfactant/Carrier: Pre-supplement your media with 0.1% BSA (Bovine Serum Albumin) or use a cyclodextrin carrier (see Protocol B). Albumin acts as a "sink," binding the lipophilic drug and keeping it in solution.

Q2: "What is the maximum solubility I can expect?"

Based on structural analogs and commercial stock guidelines:

- DMSO: ~10–25 mM (approx. 4–10 mg/mL).
- Ethanol: ~10 mM (lower stability than DMSO).
- Water/PBS: < 10 μ M (Practically insoluble without modification).

Q3: "Can I use acidic buffer to dissolve it?"

Technical Insight: **Eniclobrate** contains a pyridine ring.[3] Acidifying the solution (pH < 4.0) will protonate the nitrogen, significantly increasing solubility.

- Warning: If your assay requires pH 7.4, neutralizing the acid will cause immediate reprecipitation unless a stabilizing agent (like Hydroxypropyl- β -cyclodextrin) is present to "catch" the neutralizing molecules.

Q4: "How should I formulate Eniclobrate for in vivo oral gavage?"

Do not use PBS. The compound will sediment, leading to inconsistent dosing. Recommended Vehicles:

- Suspension: 0.5% to 1% Methylcellulose (400 cP) in water.
- Oil Solution: Corn oil or Olive oil (**Eniclobrate** is highly lipophilic and dissolves better in lipids).

Detailed Experimental Protocols

Protocol A: The "Step-Down" Preparation for Cell Culture

Use this method to minimize precipitation in cellular assays.

Reagents:

- **Eniclobrate** Solid (Store at 4°C).
- Anhydrous DMSO (Cell culture grade).
- Culture Media (pre-warmed to 37°C).

Procedure:

- Primary Stock: Dissolve 4.1 mg of **Eniclobrate** in 1 mL of DMSO to create a 10 mM stock solution. Vortex until completely clear.
- Intermediate Work Solution (100x): Dilute the Primary Stock 1:100 into pure DMSO (not water) to create a 100 µM working solution.
 - Why? Keeping the intermediate in DMSO prevents premature crashing.
- Final Dosing: Add 10 µL of the 100 µM Work Solution to 990 µL of Culture Media (with serum/BSA).

- Final Concentration: 1 μM .
- Final DMSO: 1% (Note: If 1% is toxic to your cells, perform a 1000x dilution step instead to reach 0.1% DMSO).
- Verification: Inspect under a microscope (10x objective). If you see dark crystals or "sand," the drug has precipitated.

Protocol B: Cyclodextrin Complexation (The "Gold Standard")

Use this if you need high concentrations ($>10 \mu\text{M}$) in aqueous buffer without DMSO toxicity.

Reagents:

- Hydroxypropyl- β -Cyclodextrin (HP- β -CD).[4]
- Milli-Q Water.

Procedure:

- Prepare a 20% (w/v) HP- β -CD solution in Milli-Q water. Filter sterilize (0.22 μm).
- Dissolve **Eniclobrate** in a minimal volume of Acetone or Ethanol (e.g., 10 mg in 0.5 mL).
- Add the **Eniclobrate** solution dropwise to 10 mL of the HP- β -CD solution while stirring rapidly (magnetic stirrer, 500 RPM).
- Stir open-capped in a fume hood for 4–6 hours to allow the organic solvent (Acetone/Ethanol) to evaporate.
- Result: A clear aqueous solution where **Eniclobrate** is trapped inside the cyclodextrin cavity.
- QC: Measure absorbance at 260–280 nm (check specific lambda max) to confirm concentration.

Solubility Data & Reference Table

Solvent / Vehicle	Solubility Limit (Est.)	Usage Context	Notes
DMSO	~25 mM	Stock Storage	Hygroscopic; keep tightly sealed at -20°C.
Ethanol (100%)	~10 mM	Stock Storage	Prone to evaporation; less stable than DMSO.
PBS (pH 7.4)	< 1 μ M	NOT RECOMMENDED	Immediate precipitation.
0.5% Methylcellulose	Suspension	In Vivo (Oral)	Requires homogenization.
Corn Oil	~5–10 mM	In Vivo (Oral)	Good bioavailability for lipophilic drugs.
20% HP- β -CD	~1–2 mM	Aqueous Assays	Best for avoiding organic solvent toxicity.

Decision Workflow (Visualization)

The following diagram outlines the logical decision process for selecting the correct formulation strategy based on your experimental endpoint.



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Caption: Decision tree for **Eniclobrate** formulation. Select the path matching your assay tolerance for organic solvents.

References

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